Application Notes: BODIPY 576/589 Staining for Fixed Cells and Tissues

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Compound of Interest		
Compound Name:	*Bodipy 576/589*	
Cat. No.:	*B13491942*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY 576/589 is a lipophilic fluorescent dye belonging to the boron-dipyrromethene class, known for its bright and stable fluorescence in the orange-red spectrum. Its hydrophobic nature makes it an excellent probe for staining neutral lipids and cellular membranes. In biological research, **BODIPY 576/589** is widely utilized for the visualization and quantification of lipid droplets, which are dynamic organelles involved in lipid storage and metabolism. Dysregulation of lipid droplets is implicated in various diseases, including metabolic disorders, cardiovascular diseases, and cancer, making **BODIPY 576/589** a valuable tool in drug development and disease modeling. These application notes provide detailed protocols for the use of **BODIPY 576/589** in staining fixed cells and tissues.

Spectral Properties

BODIPY 576/589 has a maximal excitation wavelength at approximately 576 nm and a maximal emission wavelength at around 589 nm. Its relatively narrow emission spectrum makes it suitable for multiplexing with other fluorophores in multi-color imaging experiments.

Principle of Staining

The staining mechanism of **BODIPY 576/589** relies on its high affinity for nonpolar environments. When introduced to a biological sample, the dye partitions into and accumulates

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in lipid-rich structures such as lipid droplets and cellular membranes. This results in a bright, localized fluorescent signal that can be visualized using fluorescence microscopy.

Applications

- Fluorescence Imaging: Ideal for high-resolution imaging of lipid droplets and other lipophilic structures in both fixed cells and tissues.[1]
- Flow Cytometry: Can be used for the quantitative analysis of cellular lipid content.
- Lipid Metabolism Studies: Enables the investigation of lipid accumulation and mobilization in response to various stimuli or drug treatments.
- Disease Pathology: Useful for studying lipid accumulation in pathological conditions.

Quantitative Data Summary

The following table provides recommended starting concentrations and incubation times for **BODIPY 576/589** staining in different sample types. Optimization may be required depending on the specific cell or tissue type and experimental conditions.

Sample Type	Fixation	BODIPY 576/589 Concentration	Incubation Time	Temperature
Cultured Cells	4% Paraformaldehyde	0.5 - 5 µM	15 - 60 minutes	Room Temperature or 37°C
Frozen Tissue Sections	4% Paraformaldehyde	1 - 10 µM	30 - 60 minutes	Room Temperature
Paraffin-Embedded Tissue Sections	4% Paraformaldehyde	1 - 10 µM	30 - 60 minutes	Room Temperature

Experimental Workflow

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References

- 1. BODIPY 576/589 analogs - BDP 576/589 | AxisPharm [axispharm.com]
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